

# Technical Guide: Solubility Profile of 2-Amino-3-mercapto-1-propanol

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## Compound of Interest

Compound Name: 1-Propanol, 2-amino-3-mercapto-

Cat. No.: B3320590

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of 2-amino-3-mercapto-1-propanol (CAS No: 584-01-0), a crucial building block in various chemical syntheses, including pharmaceutical drug development. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document outlines the predicted solubility based on the molecule's structural features and provides detailed, generalized experimental protocols for its determination. This guide aims to equip researchers with the necessary information to effectively utilize 2-amino-3-mercapto-1-propanol in their work.

## Introduction

2-Amino-3-mercapto-1-propanol, also known as cysteinol, is a trifunctional molecule containing an amino group, a thiol (mercapto) group, and a primary alcohol group.[1] Its molecular formula is C<sub>3</sub>H<sub>9</sub>NOS, and it has a molecular weight of 107.18 g/mol.[1] The presence of these polar functional groups dictates its physical and chemical properties, including its solubility in various solvents. Understanding the solubility of this compound is critical for its application in drug design, synthesis, and formulation, where it may serve as a chiral intermediate or a component of a larger therapeutic molecule.[2]

## Predicted Solubility Profile

Based on its molecular structure, 2-amino-3-mercapto-1-propanol is expected to exhibit the following solubility characteristics:

- **High Solubility in Polar Protic Solvents:** The presence of the amine (-NH<sub>2</sub>), hydroxyl (-OH), and thiol (-SH) groups allows for extensive hydrogen bonding with polar protic solvents like water, methanol, ethanol, and isopropanol.[3][4] Therefore, high solubility in these solvents is anticipated.
- **Moderate Solubility in Polar Aprotic Solvents:** Solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF), which can act as hydrogen bond acceptors, are also expected to be effective at dissolving 2-amino-3-mercapto-1-propanol.
- **Low Solubility in Nonpolar Solvents:** Due to its high polarity, the compound is predicted to have very low solubility in nonpolar solvents like hexane, toluene, and diethyl ether.

The pH of the aqueous solution will significantly influence the solubility of 2-amino-3-mercapto-1-propanol. As an amino alcohol, it can exist in different ionic forms.[4] In acidic solutions, the amino group will be protonated (-NH<sub>3</sub><sup>+</sup>), increasing its polarity and likely enhancing its solubility in water. In basic solutions, the thiol and hydroxyl groups can be deprotonated (-S<sup>-</sup> and -O<sup>-</sup>), which would also be expected to increase aqueous solubility.

## Quantitative Solubility Data

A comprehensive search of scientific databases and chemical supplier information did not yield specific quantitative solubility data for 2-amino-3-mercapto-1-propanol in various solvents. The following table is provided as a template for researchers to populate as they perform experimental determinations.

Solvent	Temperature (°C)	Solubility ( g/100 mL)	Method of Determination
Water	25	Data not available	Gravimetric/Spectroscopic
Methanol	25	Data not available	Gravimetric/Spectroscopic
Ethanol	25	Data not available	Gravimetric/Spectroscopic
Isopropanol	25	Data not available	Gravimetric/Spectroscopic
Acetone	25	Data not available	Gravimetric/Spectroscopic
Acetonitrile	25	Data not available	Gravimetric/Spectroscopic
Dimethyl Sulfoxide (DMSO)	25	Data not available	Gravimetric/Spectroscopic
Dichloromethane (DCM)	25	Data not available	Gravimetric/Spectroscopic
Hexane	25	Data not available	Gravimetric/Spectroscopic

## Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of 2-amino-3-mercapto-1-propanol. This method can be adapted based on the specific solvent and available analytical equipment.

**Objective:** To determine the equilibrium solubility of 2-amino-3-mercapto-1-propanol in a given solvent at a specified temperature.

**Materials:**

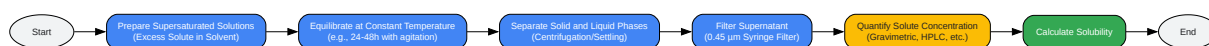
- 2-Amino-3-mercapto-1-propanol (high purity)
- Selected solvents (analytical grade)
- Vials with screw caps
- Constant temperature shaker/incubator
- Analytical balance
- Centrifuge
- Syringes and syringe filters (0.45  $\mu\text{m}$ )
- Volumetric flasks
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer, or gravimetric analysis setup)

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of 2-amino-3-mercapto-1-propanol to a series of vials, each containing a known volume of the selected solvent. The excess solid is crucial to ensure that a saturated solution is achieved.
  - Securely cap the vials to prevent solvent evaporation.
  - Place the vials in a constant temperature shaker and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a syringe.

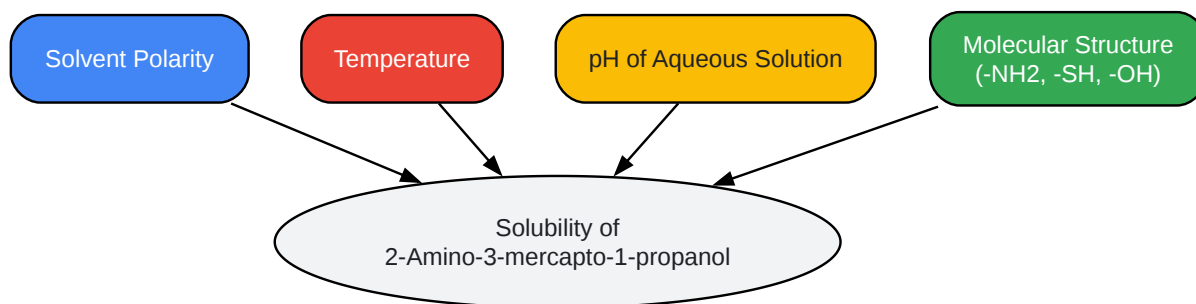
- Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial to remove any undissolved solid particles.
- Quantification of Solute:
  - Gravimetric Method:
    - Evaporate the solvent from the filtered sample under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature.
    - Once the solvent is completely removed, weigh the vial containing the dried solute.
    - The difference in weight will give the mass of the dissolved 2-amino-3-mercapto-1-propanol.
  - Spectroscopic/Chromatographic Method:
    - Dilute the filtered sample to a concentration within the linear range of a pre-established calibration curve.
    - Analyze the diluted sample using a suitable analytical technique (e.g., HPLC-UV) to determine the concentration of 2-amino-3-mercapto-1-propanol.
- Calculation of Solubility:
  - Calculate the solubility in the desired units (e.g., g/100 mL, mg/mL, or mol/L) based on the mass or concentration of the solute and the initial volume of the solvent used.

## Visualizations



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Caption: Workflow for experimental solubility determination.



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Caption: Key factors influencing the solubility of the compound.

## Conclusion

While specific quantitative data on the solubility of 2-amino-3-mercapto-1-propanol is not readily available, its molecular structure strongly suggests high solubility in polar protic solvents. For research and development purposes, it is imperative to experimentally determine the solubility in the specific solvent systems of interest. The provided experimental protocol offers a robust starting point for such investigations. A thorough understanding of the solubility of this versatile compound will undoubtedly facilitate its broader application in the fields of chemical synthesis and drug development.

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## References

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